

4,4'-Bipthalic anhydride for high-performance polymers

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Compound of Interest

Compound Name: 4,4'-Bipthalic anhydride

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An In-depth Technical Guide to **4,4'-Bipthalic Anhydride** for High-Performance Polymers

Introduction

4,4'-Bipthalic anhydride (BPDA), with the chemical name [5,5'-Bi-2-benzofuran]-1,1',3,3'-tetrone, is a key monomer in the synthesis of high-performance polyimides.[1][2] Its rigid and symmetrical biphenyl structure imparts exceptional thermal stability, mechanical strength, and chemical resistance to the resulting polymers.[3] These properties make BPDA-based polyimides highly sought after for demanding applications in industries such as aerospace, electronics, and automotive.[2][3] This guide provides a comprehensive technical overview of BPDA, its polymerization, the properties of the resulting polymers, and detailed experimental protocols for researchers and scientists in materials science and related fields.

Properties of 4,4'-Bipthalic Anhydride

BPDA is a white to off-white crystalline powder.[4] Its fundamental properties are crucial for understanding its reactivity and the characteristics of the polymers derived from it.

Property	Value	References
Chemical Formula	C ₁₆ H ₆ O ₆	[2][4]
Molar Mass	294.22 g·mol ⁻¹	[2][4]
Melting Point	299-305 °C	[2][4]
Boiling Point	614.9 ± 48.0 °C (Predicted)	[4]
Density	1.625 ± 0.06 g/cm ³ (Predicted)	[4]
Solubility	Soluble in hot N,N-dimethylformamide (DMF)	[4]

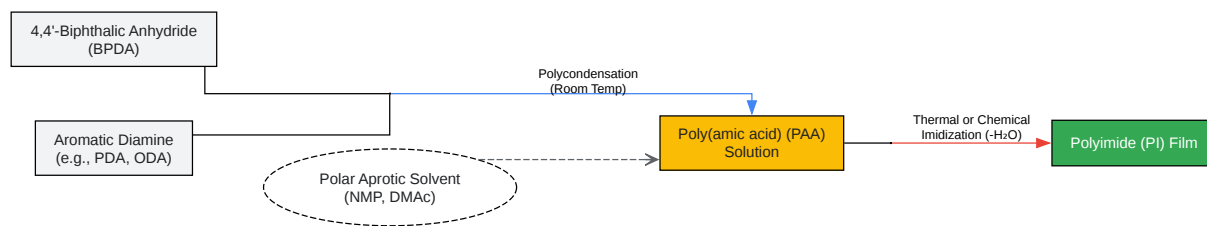
Synthesis of BPDA-Based High-Performance Polymers

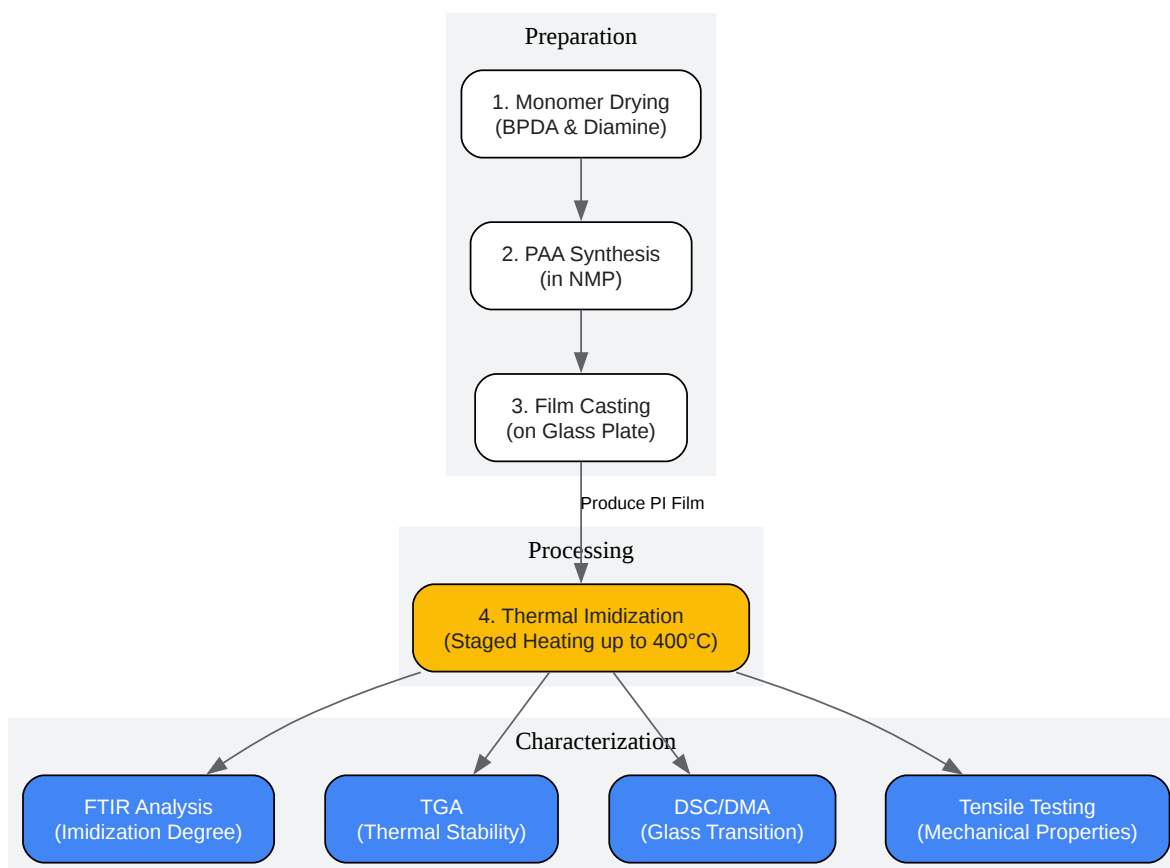
Polyimides derived from BPDA are typically synthesized through a two-step polycondensation reaction, which is the most widely practiced method.[5] This process involves the formation of a soluble poly(amic acid) (PAA) precursor, followed by cyclization to the final polyimide.[5]

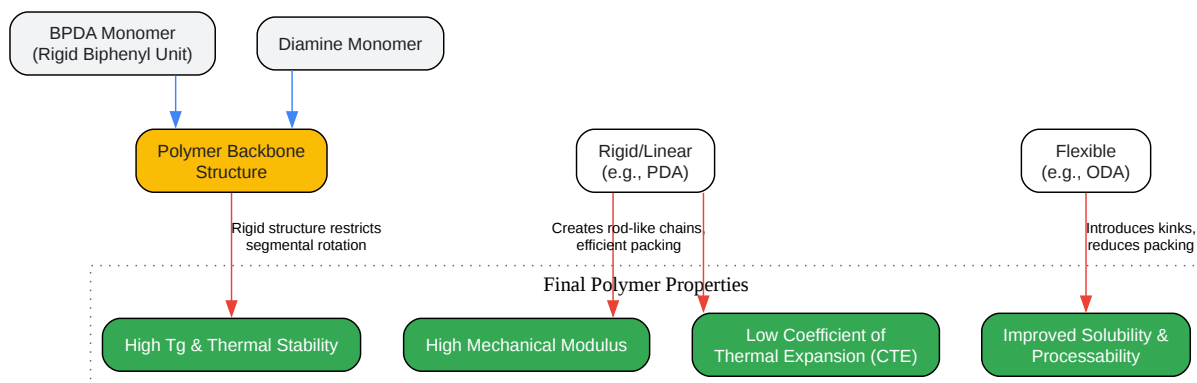
Two-Step Synthesis Method

The two-step process begins with the reaction of BPDA with an aromatic diamine in a polar aprotic solvent, such as N-methyl-2-pyrrolidinone (NMP) or N,N-dimethylacetamide (DMAc), at ambient temperatures.[5] This reaction yields a high molecular weight, soluble PAA solution.[5] [6] The PAA is then converted to the final polyimide through thermal or chemical imidization.[5]

- **Thermal Imidization:** The PAA solution is cast into a film and then heated in a staged curing cycle, typically reaching temperatures between 300°C and 400°C, to induce cyclodehydration.[7][8]
- **Chemical Imidization:** This method involves treating the PAA with a mixture of a carboxylic acid anhydride (like acetic anhydride) and a tertiary amine (like pyridine or triethylamine) at ambient temperatures.[5] A final heating step is often required to complete the imidization and remove residual solvents.[5]







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